

# chlorimuron-ethyl CAS number and IUPAC name

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## Compound of Interest

Compound Name: Chlorimuron-ethyl

Cat. No.: B022764

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An In-depth Technical Guide to **Chlorimuron-ethyl**

## Chemical Identity

- IUPAC Name: ethyl 2-[[[(4-chloro-6-methoxypyrimidin-2-yl)amino]carbonyl]amino]sulfonyl]benzoate[1]
- CAS Number: 90982-32-4[1][2][3]

## Introduction

**Chlorimuron-ethyl** is a selective, systemic herbicide that belongs to the sulfonylurea chemical family.[1][2] It is utilized for the pre- and post-emergence control of broadleaf weeds in various crops, notably soybeans and peanuts.[1][2][4] As a member of the sulfonylurea class, it is recognized for its high efficacy at low application rates.[5][6] This guide provides a detailed overview of its mechanism of action, physicochemical properties, toxicological profile, and relevant experimental protocols for its analysis and study.

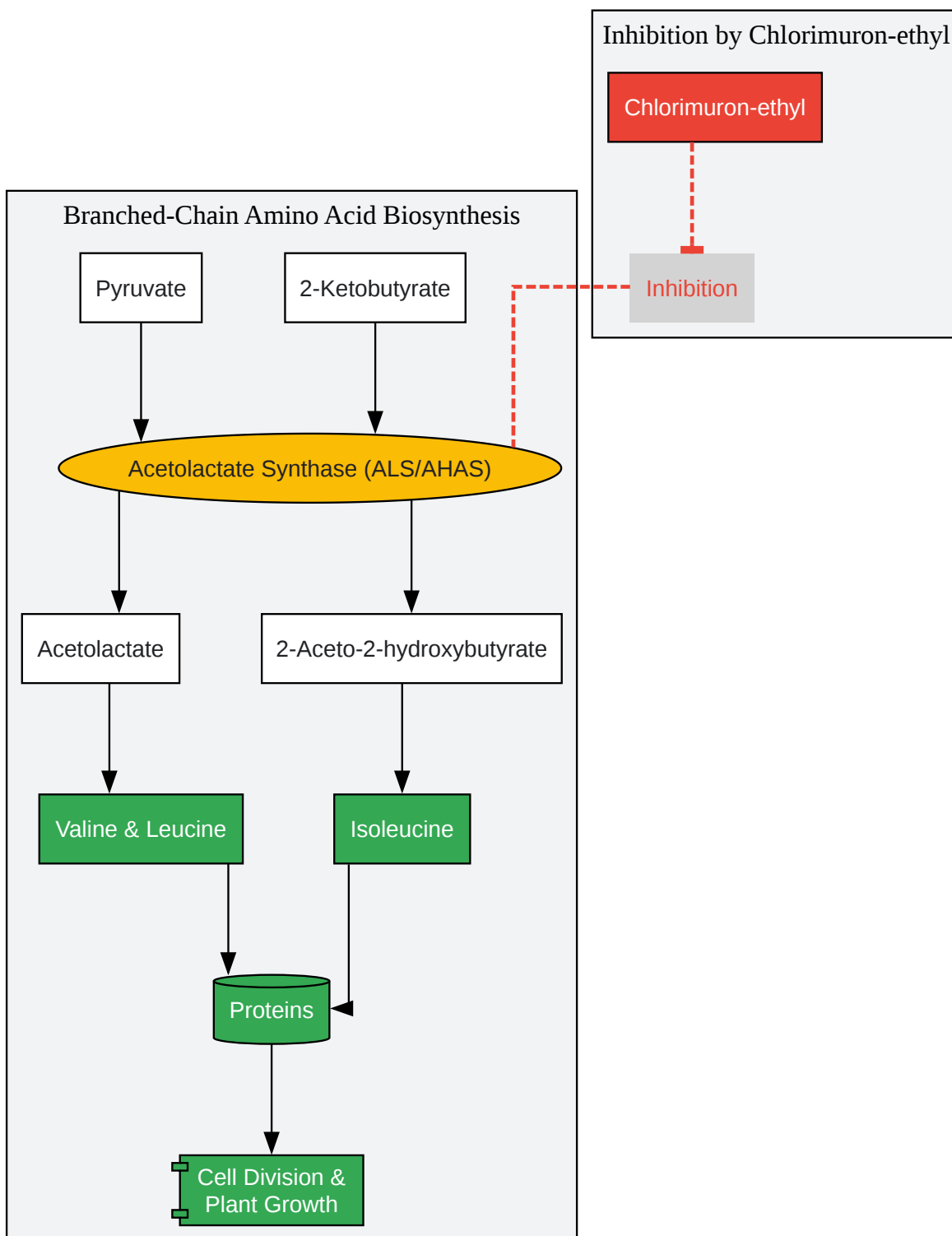
## Physicochemical Properties

The physical and chemical characteristics of **chlorimuron-ethyl** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>15</sub> ClN <sub>4</sub> O <sub>6</sub> S	[1][3]
Molecular Weight	414.8 g/mol	[1]
Appearance	Colorless crystals or white solid	[1][3]
Melting Point	181-186 °C	[1][2]
Water Solubility	11 mg/L (at pH 5), 1200 mg/L (at pH 7)	[1]
Vapor Pressure	4 x 10 <sup>-12</sup> mm Hg (at 25 °C)	[1]
pKa	4.2	[1]
Octanol-Water Partition Coefficient (Kow)	320 (at pH 5), 2.3 (at pH 7)	[1]

## Mechanism of Action and Signaling Pathway

The primary mode of action for **chlorimuron-ethyl** is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1][3][5][7]</sup> This enzyme is a critical component in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—in plants and microorganisms.<sup>[1][5]</sup> By inhibiting ALS, **chlorimuron-ethyl** disrupts protein synthesis, which consequently halts cell division and plant growth, leading to the death of susceptible plant species.<sup>[1][2][3]</sup> Animals do not possess the ALS enzyme, which contributes to the low mammalian toxicity of sulfonylurea herbicides.<sup>[5]</sup>



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Caption: Mechanism of action of **Chlorimuron-ethyl** via inhibition of the acetolactate synthase (ALS) pathway.

## Toxicological Data

**Chlorimuron-ethyl** generally exhibits low acute toxicity to mammals.[2][8] A summary of its toxicological profile is presented below.

Test	Species	Result	Toxicity Category	Reference
Acute Oral Toxicity	Rat	> 5000 mg/kg	IV	[2][9]
Acute Dermal Toxicity	Rabbit	> 2000 mg/kg	III	[2][9]
Primary Eye Irritation	Rabbit	Mildly irritating	III	[2][8][10]
Primary Dermal Irritation	Rabbit	Non-irritating	IV	[2][8][10]
Avian Acute Toxicity	Mallard duck	> 2510 mg/kg	Practically non-toxic	[2]
Avian Dietary Toxicity	Bobwhite quail	> 5620 ppm	Practically non-toxic	[2]
96-Hour Fish Toxicity	Rainbow trout	> 12 mg/L	Slightly toxic	[2]
48-Hour Invertebrate Toxicity	Daphnia magna	> 10 mg/L	Slightly toxic	[2]

## Experimental Protocols

### Analysis of Chlorimuron-ethyl in Soil by HPLC

This protocol details a high-performance liquid chromatography (HPLC) method for the quantification of **chlorimuron-ethyl** residues in soil.<sup>[1]</sup>

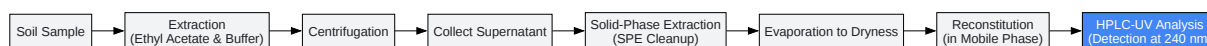
- Sample Extraction:
  - Weigh 100.0 g of soil into a 250-mL centrifuge bottle.
  - Add 25 mL of 0.03 M Phosphate buffer (pH 3.0) and 100.0 mL of 100% ethyl acetate.
  - Shake the mixture for 15 minutes.
  - Centrifuge for 10 minutes at approximately 3000 RPM.
  - Collect the supernatant (ethyl acetate layer) for the cleanup step.<sup>[1][6]</sup>
- Sample Cleanup (Solid-Phase Extraction - SPE):
  - Pass the soil extract through a pre-treated C8 or C18 solid-phase extraction (SPE) disk/cartridge.<sup>[1][6]</sup>
  - Elute the **chlorimuron-ethyl** from the disk with 100% ethyl acetate.
  - Evaporate the eluate to dryness, for instance, under a gentle stream of nitrogen.
  - Reconstitute the residue in the initial mobile phase (e.g., 35% acetonitrile / 65% 0.03 M phosphate buffer, pH 3.0).<sup>[1][6]</sup>
- HPLC Analysis:
  - Instrumentation: HPLC system equipped with a UV detector.
  - Columns: A two-column series can be used, with the first serving as a "clean-up" column and the second as the analytical column (e.g., Zorbax® SB-Cyano).<sup>[1]</sup>
  - Mobile Phase: Isocratic elution with 35% acetonitrile and 65% 0.03 M phosphate buffer (pH 3.0).
  - Detection: UV absorbance at 240 nm.<sup>[1]</sup>

## In Vitro ALS Inhibition Assay

This protocol provides a method to assess the inhibitory effect of **chlorimuron-ethyl** on ALS enzyme activity.[\[5\]](#)[\[6\]](#)[\[11\]](#)

- Enzyme Extraction:
  - Homogenize plant tissue (e.g., young leaves) in an extraction buffer.
  - Centrifuge the homogenate (e.g., at 12,000 x g for 20 minutes at 4°C).
  - Collect the supernatant, which contains the crude ALS enzyme extract.[\[6\]](#)[\[11\]](#)
- Enzyme Assay:
  - Prepare reaction mixtures containing the enzyme extract, substrates (pyruvate), and necessary cofactors.
  - Add varying concentrations of **chlorimuron-ethyl** to the reaction mixtures, including a control without the inhibitor.
  - Pre-incubate the mixtures (e.g., at 37°C for 10-15 minutes) to allow the inhibitor to bind to the enzyme.[\[5\]](#)[\[6\]](#)
  - Initiate the enzymatic reaction by adding the substrate solution.
  - Incubate the reaction at a specific temperature (e.g., 37°C) for a defined period (e.g., 60 minutes).[\[5\]](#)[\[6\]](#)
- Reaction Termination and Detection:
  - Stop the reaction by adding a stopping solution (e.g., H<sub>2</sub>SO<sub>4</sub>).[\[5\]](#)[\[6\]](#)
  - Incubate at 60°C to facilitate the decarboxylation of the product (acetolactate) to acetoin.[\[6\]](#)[\[11\]](#)
  - Add creatine and α-naphthol to develop a colored complex with acetoin.

- Measure the absorbance of the colored product using a spectrophotometer (e.g., at 525 nm).[11]
- Calculate the percentage of ALS inhibition for each **chlorimuron-ethyl** concentration relative to the control and determine the IC50 value (the concentration of inhibitor required to reduce enzyme activity by 50%).[11]



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Caption: Workflow for HPLC analysis of **Chlorimuron-ethyl** in soil.

## Conclusion

**Chlorimuron-ethyl** is a potent and selective sulfonylurea herbicide with a well-defined mechanism of action targeting acetolactate synthase. Its efficacy and crop selectivity are largely determined by the differential metabolic rates between target weeds and tolerant crops. The provided data and protocols offer a comprehensive resource for researchers and scientists working with this compound.

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## References

- 1. benchchem.com [benchchem.com]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. Chlorimuron-ethyl | C15H15ClN4O6S | CID 56160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. A Novel Pathway of Chlorimuron-Ethyl Biodegradation by Chenggangzhangella methanolivorans Strain CHL1 and Its Molecular Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]

- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. chemicalwarehouse.com [chemicalwarehouse.com]
- 8. Federal Register :: Chlorimuron-ethyl; Pesticide Tolerances [federalregister.gov]
- 9. assets.greenbook.net [assets.greenbook.net]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. benchchem.com [benchchem.com]
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